

Advanced Characterization: C NMR Spectroscopy of Indazole Scaffolds

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Compound of Interest

Compound Name: *Dimethyl 6-methyl-1H-indazole-3,5-dicarboxylate*
CAS No.: *1788041-62-2*
Cat. No.: *B1434535*

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Target Analyte: Dimethyl 6-methyl-1H-indazole-3,5-dicarboxylate

Executive Summary & Structural Context

The indazole core is a "privileged scaffold" in drug discovery, serving as a bioisostere for indole and purine systems in kinase inhibitors (e.g., Pazopanib, Axitinib). The specific substitution pattern of the target molecule—esters at positions 3 and 5, and a methyl group at position 6—creates a unique electronic environment that requires careful spectral deconvolution.

Critical Analytical Challenge: The primary challenge in analyzing 1H-indazoles is annular tautomerism (

). While the

-tautomer is thermodynamically dominant in the ground state (

), solvent choice can influence proton exchange rates, leading to peak broadening.

Molecular Fingerprint

- Formula:
- Expected

C Signals: 13 distinct resonances (due to lack of symmetry).
- Key Functional Motifs:
 - Indazole Core: 7 carbons (heteroaromatic).[\[1\]](#)[\[2\]](#)
 - Diester Moiety: 2 carbonyls, 2 methoxy carbons.
 - Toly Moiety: 1 methyl carbon attached to C6.

Experimental Protocol: The "Self-Validating" Workflow

To ensure data integrity, the following protocol prioritizes signal resolution and tautomeric stabilization.

A. Solvent Selection: DMSO- vs. CDCl

- Recommendation:DMSO-

(Dimethyl sulfoxide-d6).[\[1\]](#)
- Causality:
 - Solubility: Dicarboxylates often exhibit poor solubility in non-polar chlorinated solvents.
 - Tautomeric Stabilization: DMSO acts as a hydrogen bond acceptor, stabilizing the N1-H proton. This slows the proton exchange rate on the NMR timescale, sharpening the signals for C3, C3a, and C7a, which are otherwise broadened by tautomeric equilibrium.
 - NOE Analysis: DMSO allows for the observation of the discrete N1-H proton signal (), enabling crucial NOE correlations to H7.

B. Acquisition Parameters

- Pulse Sequence: Proton-decoupled

C (e.g., zgpg30 on Bruker systems).

- Relaxation Delay (

): Set to

seconds.

- Reasoning: Quaternary carbons (C3, C3a, C5, C6, C7a, and Carbonyls) have long relaxation times. Insufficient delay leads to poor signal-to-noise ratios for these critical diagnostic peaks.

- Spectral Width: 240 ppm (to capture downfield carbonyls).

Spectral Analysis & Assignment Logic

The assignment of the

C spectrum relies on dividing the molecule into three distinct electronic zones: Aliphatic, Aromatic, and Carbonyl.

Zone 1: The Aliphatic Region (10 – 60 ppm)

This region is the most straightforward but requires differentiation between the three methyl groups.

Carbon Type	Predicted Shift ()	Diagnostic Logic
Ar-CH (C6)	21.0 – 22.5 ppm	Typical shift for methyl attached to an aromatic ring. Confirmed by HSQC correlation to a singlet methyl proton at ppm.
Ester O-CH (C3)	51.5 – 52.5 ppm	Methoxy carbons are deshielded by oxygen. The C3-ester methyl may appear slightly upfield of the C5-ester due to the electron-rich pyrazole ring proximity.
Ester O-CH (C5)	52.0 – 53.0 ppm	Similar to above. Differentiation: HMBC is required. The O-Me protons will correlate only to their specific carbonyl carbon.

Zone 2: The Aromatic Core (110 – 150 ppm)

This is the most complex region. We utilize substituent additivity rules (SAR) and 2D NMR for confirmation.

- C7 (Methine):

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- Logic: Position 7 is generally the most shielded in the indazole system. It is a CH signal (positive in DEPT-135).

- C4 (Methine):

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- Logic: Deshielded relative to C7 due to the proximity of the C3-ester and the fused ring current.
- C3a (Quaternary):

◦ Logic: Bridgehead carbon. Often lower intensity.
- C5 (Quaternary):

◦ Logic: Attached to the ester.^{[3][4]} The carbonyl group is electron-withdrawing, deshielding the ipso carbon.
- C6 (Quaternary):

◦ Logic: Attached to the methyl group (weakly donating) but ortho to the ester.
- C3 (Quaternary):

◦ Logic: Directly attached to N2 and the ester. High sensitivity to tautomeric state.
- C7a (Quaternary):

◦ Logic: Directly attached to N1. The most deshielded aromatic ring carbon due to the electronegativity of nitrogen.

Zone 3: The Carbonyl Region (160 – 170 ppm)

- C3-Carbonyl:

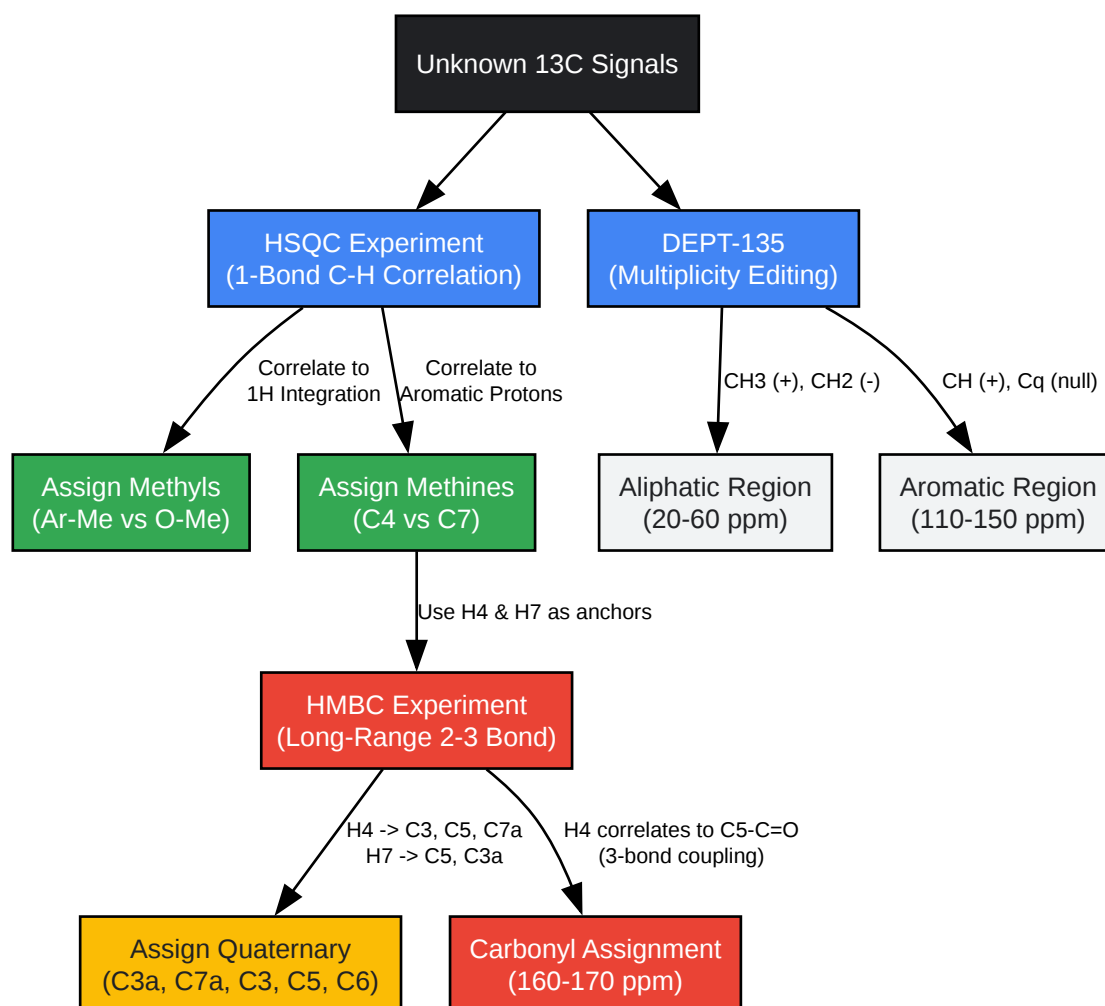
◦ Logic: Directly attached to the carbonyl group.

- C5-Carbonyl:

- differentiation: Conjugation with the pyrazole ring (C3) vs. the benzene ring (C5) typically results in the C3 carbonyl appearing slightly upfield. Validation: HMBC from the aromatic proton H4 will show a strong 3-bond coupling to the C5-carbonyl but not the C3-carbonyl.

Visualization of Assignment Workflow

The following diagram illustrates the logical flow for unambiguously assigning the C3 vs. C5 esters and the N1 position, utilizing Heteronuclear Multiple Bond Correlation (HMBC).



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Caption: Logical workflow for deconvolution of ^{13}C signals using 2D NMR techniques. H4 serves as the critical "anchor" proton for linking the pyrazole and benzene rings.

Troubleshooting & Tautomeric Considerations

The N-H Proton Exchange Issue

If the spectrum shows broadening in the C3, C3a, or C7a signals, the molecule is likely undergoing rapid tautomeric exchange.

- Diagnosis: Check the ^1H NMR spectrum.^{[1][2][4][5][6][7][8]} If the N-H proton is not visible or is a very broad hump ppm, exchange is occurring.
- Remediation:
 - Dry the Solvent: Water catalyzes proton exchange. Use ampoule-sealed DMSO- or add activated molecular sieves.
 - Lower Temperature: Cooling the sample to 273 K can freeze the equilibrium, sharpening the signals of the dominant -tautomer.

Differentiation of C4 and C7

C4 and C7 are the only aromatic methines.

- C7: Shows a strong NOE to the N1-H proton (if N1-H is locked).
- C4: Shows a strong NOE to the C3-ester methyl group (through space interaction). This is the definitive proof of the 3-ester position.

References

- Indazole Tautomerism & NMR: Claramunt, R. M., et al. "The structure of indazole derivatives in the solid state and in solution." *Arkivoc* 2006.^{[7][9]}

- Substituent Effects in Indazoles: Fruchier, A., et al. "NMR studies in the heterocyclic series. XXIV—¹H, ¹³C and ¹⁵N study of ¹⁵N labelled indazoles." [7] Magnetic Resonance in Chemistry, 1982. [7]
- Synthesis & Characterization of Indazole Esters: Laronze, J. Y., et al. "Synthesis of 1H-indazole-3-carboxylic acid derivatives." Journal of Heterocyclic Chemistry, 2009.
- General ¹³C Shift Prediction: Pretsch, E., et al. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2009. (Standard Reference Text).

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Sources

- 1. Indazole(271-44-3) ¹H NMR spectrum [chemicalbook.com]
- 2. application.wiley-vch.de [application.wiley-vch.de]
- 3. prepchem.com [prepchem.com]
- 4. researchgate.net [researchgate.net]
- 5. beilstein-journals.org [beilstein-journals.org]
- 6. pubs.acs.org [pubs.acs.org]
- 7. researchgate.net [researchgate.net]
- 8. Study of the Addition Mechanism of 1H-Indazole and Its 4-, 5-, 6-, and 7-Nitro Derivatives to Formaldehyde in Aqueous Hydrochloric Acid Solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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